

# Personal protective equipment for handling (+)-Neomenthol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (+)-Neomenthol

Cat. No.: B7760466

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## Essential Safety and Handling of (+)-Neomenthol

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This document provides essential, immediate safety and logistical information for handling **(+)-Neomenthol**, including personal protective equipment (PPE) guidelines, first aid procedures, and disposal plans.

## Personal Protective Equipment (PPE)

When handling **(+)-Neomenthol**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The recommended PPE includes:

- **Eye and Face Protection:** Always wear safety glasses with side shields or chemical goggles. [1] Contact lenses should not be worn as they can absorb and concentrate irritants. [1] For activities with a higher risk of splashing, a face shield may be necessary.
- **Skin Protection:** Chemical-resistant gloves, such as PVC or those tested to EN 374 standards, are required to prevent skin contact. [1] Protective clothing should be worn to avoid skin exposure. [1] In case of potential prolonged or repeated contact, a glove with a high protection class (breakthrough time greater than 240 minutes) is recommended. [1] Safety footwear or rubber gumboots should also be worn. [1]
- **Respiratory Protection:** Use in a well-ventilated area is essential. [1] If ventilation is inadequate, or if vapors or mists are generated, a NIOSH-approved respirator with an

organic vapor/acid gas cartridge and a dust/mist filter should be worn.[2] For major spills or in confined spaces, a self-contained breathing apparatus (SCBA) may be necessary.[1][3]

## Physicochemical and Hazard Data

Below is a summary of key quantitative data for **(+)-Neomenthol**.

Property	Value
Physical State	Liquid
Appearance	Colorless, clear to oily liquid
CAS Number	2216-52-6
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O
Molecular Weight	156.27 g/mol
Boiling Point	95 °C at 16 hPa
Melting Point	-22 °C
Flash Point	83 °C (closed cup)
Specific Gravity	0.899 g/cm <sup>3</sup> at 25 °C
Vapor Pressure	1.1 hPa at 20 °C

Source: ChemicalBook, TCI Chemicals[4][5]

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure to **(+)-Neomenthol**.

- **Inhalation:** If fumes or combustion products are inhaled, immediately move the person to fresh air.[1][6] Lay the patient down and keep them warm and rested.[1] If the person is not breathing, provide artificial respiration.[4] Seek medical attention.[4]
- **Skin Contact:** If skin contact occurs, immediately remove all contaminated clothing, including footwear.[1] Flush the skin and hair with running water and soap, if available.[1][6] Seek

medical attention if irritation develops or persists.[1][6]

- Eye Contact: If **(+)-Neomenthol** comes into contact with the eyes, immediately flush them with plenty of water for at least 15 minutes.[4] Remove contact lenses if present and easy to do, and continue rinsing.[4][6] Transport the individual to a hospital or doctor without delay.[1] Removal of contact lenses after an injury should only be done by skilled personnel.[1][6]
- Ingestion: If swallowed, do NOT induce vomiting.[4] Rinse the mouth with water.[4] Never give anything by mouth to an unconscious person.[4] Seek immediate medical attention.[6]

## Spill and Disposal Procedures

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.

Spill Response:

In the event of a spill, follow these procedures:

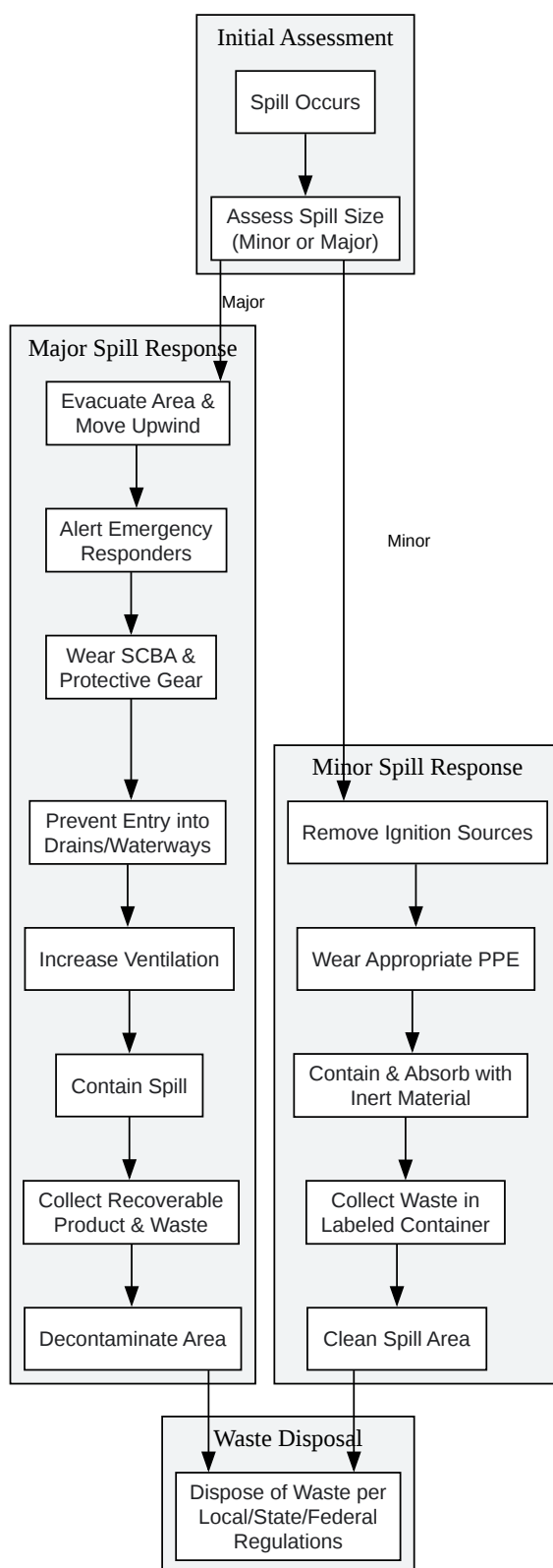
- Minor Spills:
  - Remove all sources of ignition.[1][6]
  - Clean up spills immediately.[1][6]
  - Avoid breathing vapors and ensure personal protective equipment is worn.[1][6]
  - Contain and absorb the spill with inert materials like sand, earth, or vermiculite.[1][6]
  - Wipe up the area and place the waste in a suitable, labeled container for disposal.[1][6]
- Major Spills:
  - Evacuate the area and move upwind.[1][6]
  - Alert emergency responders, providing the location and nature of the hazard.[1][6]
  - Wear a breathing apparatus and protective gloves.[1][6]

- Prevent the spillage from entering drains or watercourses.[\[1\]](#)[\[6\]](#)
- Increase ventilation and stop the leak if it is safe to do so.[\[6\]](#)
- Contain the spill with sand, earth, or vermiculite.[\[6\]](#)
- Collect any recoverable product into labeled containers for recycling.[\[6\]](#)
- Absorb the remaining product and place it in sealed, labeled drums for disposal.[\[6\]](#)
- Wash the area and prevent runoff from entering drains.[\[6\]](#)

#### Disposal Plan:

All waste materials must be handled in accordance with local, state, and federal regulations.[\[1\]](#)

- **Unused Product:** This material may be recycled if it is unused or has not been contaminated. [\[1\]](#)[\[6\]](#) Consult the manufacturer for recycling options.[\[6\]](#)
- **Contaminated Material:** If the product is contaminated, it may be possible to reclaim it through filtration, distillation, or other means.[\[1\]](#)[\[6\]](#)
- **Waste Disposal:** If recycling or reclamation is not feasible, dispose of the waste at an authorized landfill.[\[1\]](#)[\[6\]](#) Puncture containers to prevent reuse.[\[1\]](#) Do not allow wash water from cleaning equipment to enter drains; collect all wash water for treatment before disposal. [\[1\]](#)



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Caption: Workflow for handling a **(+)-Neomenthol** spill.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)